

2-Methyl-1,5-hexadiene safety, handling, and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-1,5-hexadiene

Cat. No.: B165376

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An In-depth Technical Guide to the Safety, Handling, and Storage of **2-Methyl-1,5-hexadiene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **2-Methyl-1,5-hexadiene** (CAS No: 4049-81-4), a highly flammable and hazardous chemical. The following sections detail its properties, associated hazards, and the necessary precautions for its safe use in a laboratory or industrial setting. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe working environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Methyl-1,5-hexadiene** is presented in Table 1. This data is essential for understanding its behavior and potential hazards.

Table 1: Physical and Chemical Properties of **2-Methyl-1,5-hexadiene**

Property	Value	Source
Molecular Formula	C ₇ H ₁₂	[1] [2] [3]
Molecular Weight	96.17 g/mol	[1] [2] [3] [4]
Appearance	Colorless to almost colorless clear liquid	[4]
Boiling Point	92 °C	[1]
Melting Point	-129 °C	[1]
Density	0.712 g/mL at 25 °C	
Vapor Density	>1 (vs air)	[4]
Flash Point	-12 °C (10.4 °F) - closed cup	
Refractive Index	n _{20/D} 1.417	
Solubility	Log ₁₀ of Water solubility in mol/l: -2.46	[2]
Octanol/Water Partition Coefficient	2.529	[2]

Hazard Identification and Classification

2-Methyl-1,5-hexadiene is classified as a hazardous substance. Its GHS hazard classifications are summarized in Table 2.

Table 2: GHS Hazard Classification for **2-Methyl-1,5-hexadiene**

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour ^{[3][4]}
Germ Cell Mutagenicity	1B	H340: May cause genetic defects ^[5]
Carcinogenicity	1A	H350: May cause cancer ^[5]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: Causes damage to organs through prolonged or repeated exposure ^[5]

Signal Word: Danger^{[4][5]}

Safe Handling and Storage Protocols

Strict adherence to proper handling and storage procedures is mandatory to mitigate the risks associated with **2-Methyl-1,5-hexadiene**.

Personal Protective Equipment (PPE)

A critical aspect of safe handling involves the use of appropriate personal protective equipment. The recommended PPE is outlined below.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield where splashing is possible.[6][7]
Skin Protection	Chemically resistant gloves (e.g., Neoprene, nitrile rubber), and protective clothing to prevent skin contact.[8]
Respiratory Protection	In case of insufficient ventilation, use a NIOSH-certified organic vapor respirator.[8][9] A cartridge change-out schedule must be in place. [6][7] For higher concentrations or emergencies, a supplied-air respirator is required.[6][7]

Handling Procedures

- Ventilation: Always handle this chemical in a well-ventilated area, preferably in a chemical fume hood.[9][10]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[4][5][11] No smoking in the handling area.[4][5][11]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[4][5][11]
- Tools: Use only non-sparking tools.[4][5][11]
- Personal Hygiene: Wash hands thoroughly after handling.[5][11] Do not eat, drink, or smoke in the work area.[5]

Storage Conditions

- Container: Store in a tightly closed container in a cool, dry, and well-ventilated place.[4][5][11]
- Temperature: Keep cool.[4][5] Storage in a refrigerator/flammables area is recommended. [10][11]

- Incompatible Materials: Store away from strong oxidizing agents.[[12](#)]
- Security: Store in a locked-up area.[[5](#)]

Emergency Procedures

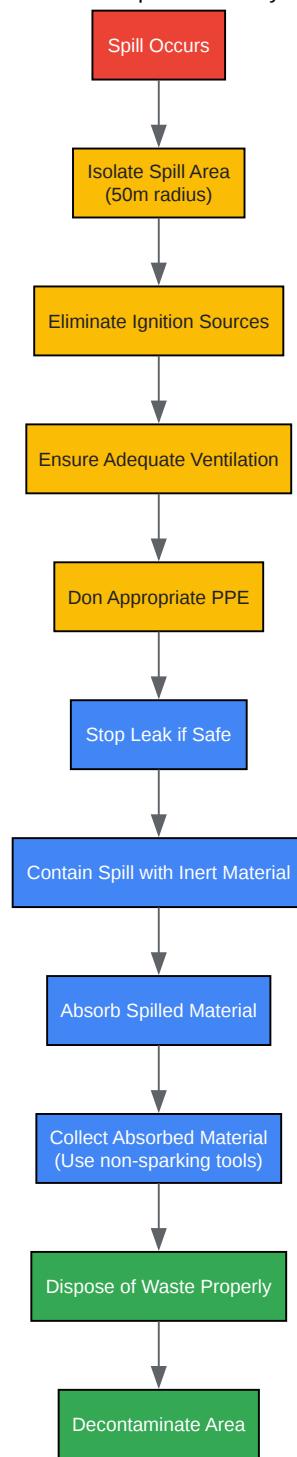
Accidental Release Measures

In the event of a spill, follow these procedures:

- Isolate the Area: Immediately isolate the spill or leak area for at least 50 meters (150 feet) in all directions.[[13](#)] Keep unnecessary personnel away.[[5](#)]
- Eliminate Ignition Sources: Remove all sources of ignition (no smoking, flares, sparks, or flames) from the immediate area.[[5](#)][[13](#)]
- Ventilate: Ensure adequate ventilation.[[10](#)]
- Containment: Stop the leak if it can be done without risk.[[5](#)] Prevent entry into waterways, sewers, basements, or confined areas.[[13](#)]
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[[5](#)][[10](#)]
- Collection: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable container for disposal.[[13](#)]
- Clean-up: Following product recovery, flush the area with water.[[5](#)]

The logical workflow for handling an accidental spill is illustrated in the diagram below.

Workflow for Accidental Spill of 2-Methyl-1,5-hexadiene

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Caption: Accidental Spill Response Workflow.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[5] Water spray or fog can also be used.[5]
- Unsuitable Extinguishing Media: Do not use a water jet, as it will spread the fire.[5]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[5] Containers may explode when heated.[11] Hazardous decomposition products include carbon monoxide and carbon dioxide.[11]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[5]

First-Aid Measures

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[11] If exposed or concerned, get medical advice/attention.[5]
- Skin Contact: Take off immediately all contaminated clothing.[5] Rinse the skin with water/shower.[5]
- Eye Contact: Rinse cautiously with water for several minutes.[11] Remove contact lenses if present and easy to do.[11] Continue rinsing. If eye irritation persists, get medical advice/attention.[11]
- Ingestion: Do NOT induce vomiting.[11] Immediately call a POISON CENTER or doctor/physician.[11]

Toxicology Information

Prolonged or repeated exposure may cause damage to organs, specifically the blood.[5] This substance is classified as a carcinogen and may cause genetic defects.[5] Direct contact with eyes may cause temporary irritation.[5]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.^[5] Do not empty into drains.^[4]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling **2-Methyl-1,5-hexadiene**.

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- To cite this document: BenchChem. [2-Methyl-1,5-hexadiene safety, handling, and storage]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b165376#2-methyl-1-5-hexadiene-safety-handling-and-storage>

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